

validating purity of N-hexadecylaniline commercial samples

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Compound Focus: N-hexadecylaniline

CAS No.: 4439-42-3

Cat. No.: S6643083

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Physical Properties & Characterization Data

The table below consolidates key reference data for **N-hexadecylaniline** (also known as 4-Hexadecylaniline) from chemical databases and research publications.

Property	Value / Description	Source / Context
CAS Number	79098-13-8 [1] [2]	Commercial samples
Molecular Formula	C ₂₂ H ₃₉ N [1] [2]	-
Molecular Weight	317.55 g/mol [1] [2]	-
Melting Point	53-56 °C (lit.) [1] [2]	Supplier specification (Sigma-Aldrich) [1]
Boiling Point	254-255 °C at 15 mmHg (lit.) [1] [2]	Supplier specification (Sigma-Aldrich) [1]
Purity	97% [1]	Supplier specification (Sigma-Aldrich) [1]

Property	Value / Description	Source / Context
Infrared Spectrum	Reference spectrum available [3]	NIST WebBook (Coblentz Society data); solid in oil mull [3]

Experimental Protocols for Validation

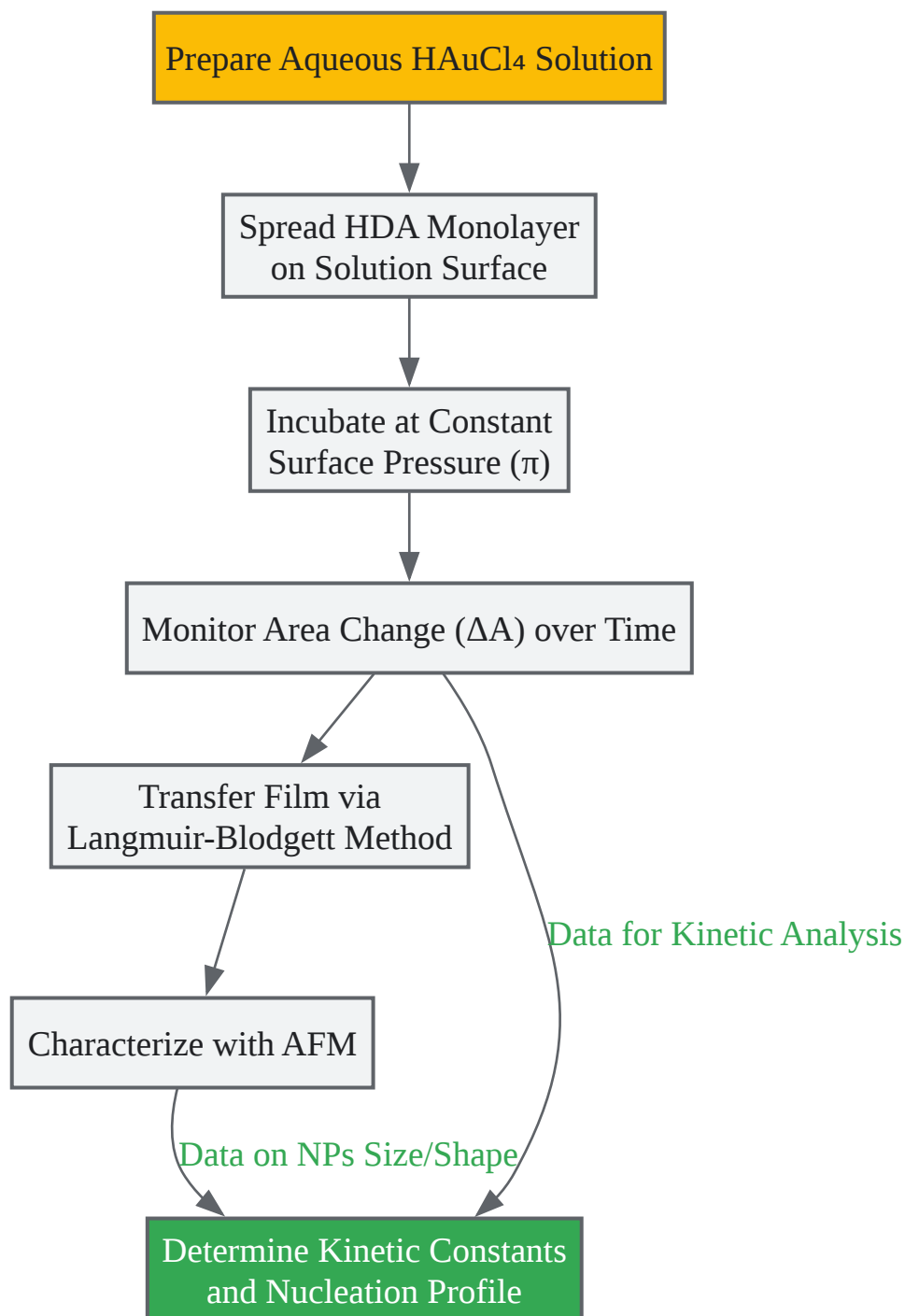
You can use the following established experimental methodologies to characterize commercial samples and validate their purity and functional performance.

Purity and Structural Analysis

- **Chromatographic Methods:** While a specific method for **N-hexadecylaniline** is not detailed, a robust **High-Performance Liquid Chromatography (HPLC)** protocol for quantifying similar aromatic amines (aniline and N-methylaniline) exists [4]. This method can be adapted.
 - **Column:** Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m) [4].
 - **Mobile Phase:** Acetonitrile-water mixture (e.g., 70:30 v/v) [4].
 - **Detection:** UV detector at 190 nm [4].
 - **Sample Preparation:** Dissolve the sample in an appropriate solvent (e.g., acetonitrile) and filter before injection.
- **Spectroscopic Methods:**
 - **Fourier-Transform Infrared Spectroscopy (FTIR):** Compare the spectrum of your sample against the reference spectrum provided by the NIST WebBook [3]. This helps verify the molecular structure and identify any major functional group contaminants.
 - **Nuclear Magnetic Resonance (NMR):** Although a specific spectrum for **N-hexadecylaniline** was not found, ^1H NMR is a standard technique for confirming molecular structure and assessing purity. You would typically look for the expected signals for the aromatic protons, the amine proton, and the long aliphatic chain [5].

Functional Performance in Synthesis

A key application of **N-hexadecylaniline** is the synthesis of gold nanoparticles (AuNPs), where it acts as both a reducing and a stabilizing agent [6] [7]. The efficiency of a sample in this reaction can serve as a functional purity test. The experimental workflow can be summarized as follows:



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- **Key Experimental Details:**

- **Interface:** The reaction is often organized at the air-water interface using a **Langmuir-Blodgett trough** [6].
- **Conditions:** A solution of tetrachloroauric acid (HAuCl₄) is used as the subphase. An HDA monolayer is spread on its surface, and the area change is monitored at a constant surface pressure (e.g., 5 mN/m) [6].
- **Characterization:** The resulting nanoparticles are characterized by **Atomic Force Microscopy (AFM)** and **UV-Vis spectroscopy** to determine their size, shape, and plasmon resonance properties [6] [7].
- **Kinetic Analysis:** The reduction process can be analyzed using a monolayer kinetic model (e.g., based on the Finke-Watzky mechanism) to determine rate constants for nucleation and growth [6]. **Impure samples are likely to show deviations in these kinetic parameters and result in inconsistent nanoparticle morphology.**

A Practical Path Forward for Your Guide

Since a direct comparative study is not available, I suggest you consider the following approach to create your own objective guide:

- **Procure Samples:** Obtain samples from multiple global suppliers (e.g., Sigma-Aldrich, American Custom Chemicals, Crysdot) [2].
- **Conduct Side-by-Side Tests:** Use the analytical methods (HPLC, FTIR, NMR) and the functional nanoparticle synthesis test described above to characterize each sample.
- **Tabulate Results:** Create comparison tables for the physical properties, chromatographic purity, and performance metrics (like nanoparticle yield and shape uniformity) for each supplier.

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References

1. 4-Hexadecylaniline 97 79098-13-8 [sigmaaldrich.com]
2. 4- HEXADECYLANILINE | 79098-13-8 [chemicalbook.com]
3. Aniline, n-hexadecyl- - the NIST WebBook [webbook.nist.gov]

4. Quantification of aniline and N-methylaniline in indigo - PMC [pmc.ncbi.nlm.nih.gov]
5. ¹H NMR Spectrum (1D, 100 MHz, H₂O, predicted) ... [np-mrd.org]
6. Monolayer kinetic model of formation of gold nanoparticles ... [sciencedirect.com]
7. Shape-tailoring and catalytic function of anisotropic gold ... [pmc.ncbi.nlm.nih.gov]

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